

Technical Guide: Physicochemical Properties of 4-Amino-2-methoxy-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 4-Amino-2-methoxy-5-nitrobenzoic acid

Cat. No.: B1266600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data on the melting and boiling points of **4-Amino-2-methoxy-5-nitrobenzoic acid**, a key chemical intermediate. Due to the limited availability of direct experimental data for this specific compound, this guide also includes information on structurally similar molecules to provide a comparative context for its physicochemical properties.

Physicochemical Data Summary

The following table summarizes the available melting and boiling point data for **4-Amino-2-methoxy-5-nitrobenzoic acid** and its analogs. It is important to note that many of these compounds tend to decompose at or near their melting points, and experimental boiling points are often not determined due to thermal instability.

Compound Name	CAS Number	Melting Point (°C)	Boiling Point (°C)	Data Type
4-Amino-2-methoxy-5-nitrobenzoic acid	59338-90-8	Not Experimentally Determined	Not Experimentally Determined	-
2-Amino-4-nitro-5-methoxybenzoic acid	196194-99-7	217 - 218	470.8 ± 45.0	Experimental (MP), Predicted (BP)[1]
4-Amino-2-ethoxy-5-nitrobenzoic acid	86718-18-5	>208 (decomposes)	461.8 ± 45.0	Experimental (MP)[2], Predicted (BP)[2]
4-Amino-2-ethoxy-5-nitrobenzoic acid	86718-18-5	230	Not Specified	Experimental[3]
5-Amino-2-nitrobenzoic acid	13280-60-9	236 - 238	Not Specified	Experimental
Methyl 4-amino-5-nitro-o-anisate	59338-84-0	Not Specified	429.0 ± 40.0	Predicted

Experimental Protocols

While specific experimental procedures for determining the melting and boiling points of **4-Amino-2-methoxy-5-nitrobenzoic acid** are not readily available in the literature, standard methodologies for similar organic compounds are applicable.

Melting Point Determination (Capillary Method)

A common and reliable method for determining the melting point of a crystalline organic solid is the capillary tube method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)

- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

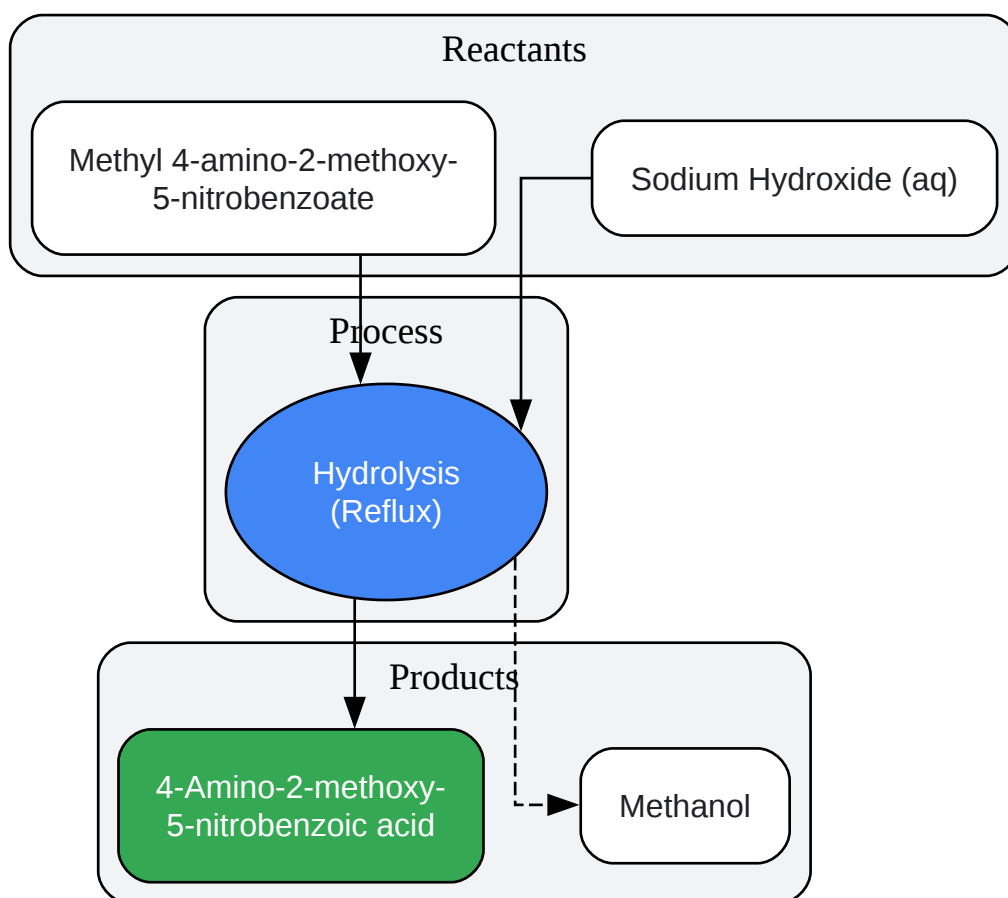
- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a packed column of 2-3 mm in height.
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the heating bath of the melting point apparatus.
- **Heating and Observation:** The heating bath is heated gradually, with the rate of temperature increase slowed to 1-2 °C per minute as the expected melting point is approached.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. The melting point is reported as this range. For compounds that decompose, the temperature at which decomposition (e.g., charring, gas evolution) is observed is noted.

Boiling Point Determination

Due to the high predicted boiling points and the likelihood of decomposition, determining an experimental boiling point at atmospheric pressure for compounds like **4-Amino-2-methoxy-5-nitrobenzoic acid** is often impractical. If necessary, a boiling point could be estimated under reduced pressure (vacuum distillation) to lower the required temperature and minimize decomposition.

Synthesis Pathway

4-Amino-2-methoxy-5-nitrobenzoic acid is typically synthesized from its corresponding methyl ester, methyl 4-amino-2-methoxy-5-nitrobenzoate. The final step in this synthesis is the hydrolysis of the ester group to a carboxylic acid.



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Caption: Synthesis of **4-Amino-2-methoxy-5-nitrobenzoic acid** via ester hydrolysis.

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